

Navigating the Safe Disposal of GPR61 Inverse Agonist 1: A Procedural Guide

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Compound of Interest		
Compound Name:	GPR61 Inverse agonist 1	
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For researchers, scientists, and drug development professionals, the responsible handling and disposal of novel chemical compounds are paramount to ensuring laboratory safety and environmental protection. While specific disposal protocols for **GPR61 Inverse Agonist 1** are not publicly available, this guide provides a comprehensive, step-by-step procedure based on general best practices for the disposal of research-grade chemical compounds. Adherence to institutional and local regulations is mandatory.

GPR61 Inverse Agonist 1 is a potent and selective GPR61 inverse agonist with a functional IC50 of 10-11 nM in cAMP assays.[1] It is a valuable tool for studying the function and modulation of GPR61, an orphan GPCR linked to appetite and metabolism.[2][3] Due to its biological activity, proper disposal is crucial to prevent unintended environmental exposure.

Key Compound Data

For safe handling and storage, refer to the following quantitative data for **GPR61 Inverse Agonist 1**.



Parameter	Value	Source
IC50	11 nM	MedchemExpress.com[4], InvivoChem[5], ProbeChem.com[1]
Molecular Formula	C22H26F2N6O5S	MedchemExpress.com[6]
Molecular Weight	524.54	MedchemExpress.com[6]
Storage (Powder)	-20°C for 3 years	MedchemExpress.com[6]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	MedchemExpress.com[4][6]
Solubility in DMSO	100 mg/mL (190.64 mM)	MedchemExpress.com[6]

Standard Disposal Procedure for Research-Grade Compounds

The following procedure outlines a general workflow for the disposal of **GPR61 Inverse Agonist 1**. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and to ensure compliance with all local, state, and federal regulations.

- Initial Assessment and Personal Protective Equipment (PPE): Before handling, review the Safety Data Sheet (SDS) if available, or the product information for any known hazards. At a minimum, wear standard laboratory PPE, including safety glasses, a lab coat, and chemicalresistant gloves.
- Waste Segregation:
 - Solid Waste: Collect any solid GPR61 Inverse Agonist 1, contaminated consumables (e.g., weighing paper, pipette tips), and empty vials in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing GPR61 Inverse Agonist 1 should be collected in a separate, sealed, and clearly labeled hazardous waste container. Avoid mixing with other



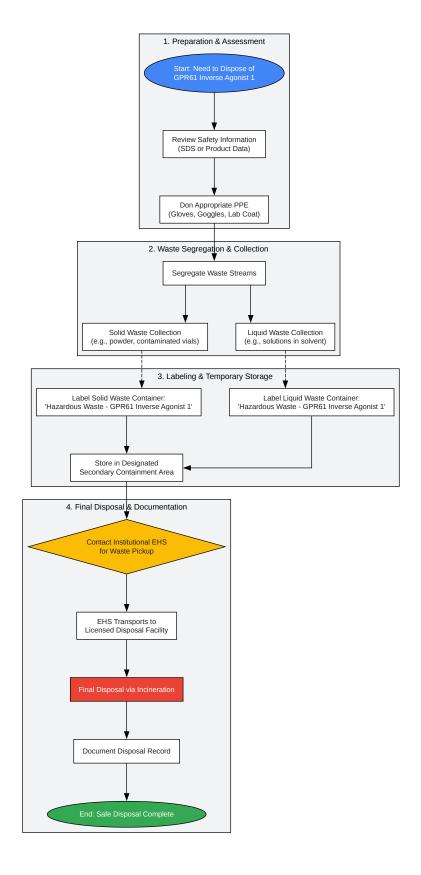
incompatible waste streams.

- Waste Labeling: All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "GPR61 Inverse agonist 1"
 - The concentration and quantity of the waste
 - The date of accumulation
 - The primary hazard(s) (e.g., "Chemical Waste," "Biohazard" if applicable)
- Storage of Waste: Store the labeled hazardous waste containers in a designated, secure
 area away from general laboratory traffic. Ensure the storage area is well-ventilated and has
 secondary containment to prevent spills.
- Arranging for Disposal: Contact your institution's EHS department to schedule a pickup for the hazardous waste.[7] They will arrange for the final disposal, which typically involves incineration by a licensed environmental management vendor.[7]
- Documentation: Maintain a record of the disposal, including the date, quantity, and method of disposal, in accordance with your institution's policies and any applicable regulations.

Disposal Workflow Diagram

The following diagram illustrates the recommended logical workflow for the proper disposal of **GPR61 Inverse Agonist 1**.





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Caption: Workflow for the safe disposal of **GPR61 Inverse Agonist 1**.



By following these general guidelines and, most importantly, the specific protocols established by your institution, you can ensure the safe and responsible disposal of **GPR61 Inverse Agonist 1** and other research-grade chemicals, fostering a secure and compliant laboratory environment.

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